

6,8-Dihydroxyoctanoic Acid: Proper Disposal Procedures

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Compound of Interest

Compound Name: 6,8-Dihydroxyoctanoic acid

CAS No.: 74903-53-0

Cat. No.: B3330829

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Executive Summary & Immediate Action

6,8-Dihydroxyoctanoic acid (a reduced analog/metabolite related to Lipoic Acid) is a functionalized medium-chain fatty acid. While not classified as an acutely toxic "P-listed" waste by the EPA, it poses specific risks due to its acidic nature and potential for irritation.

Disposal Directive:

- Primary Classification: Non-Halogenated Organic Waste (Solid or Liquid).
- Segregation: Isolate from strong oxidizers and bases.
- Disposal Method: Chemical Incineration via approved hazardous waste contractor.
- Drain Disposal: STRICTLY PROHIBITED regardless of water solubility.

Chemical Profile & Hazard Assessment

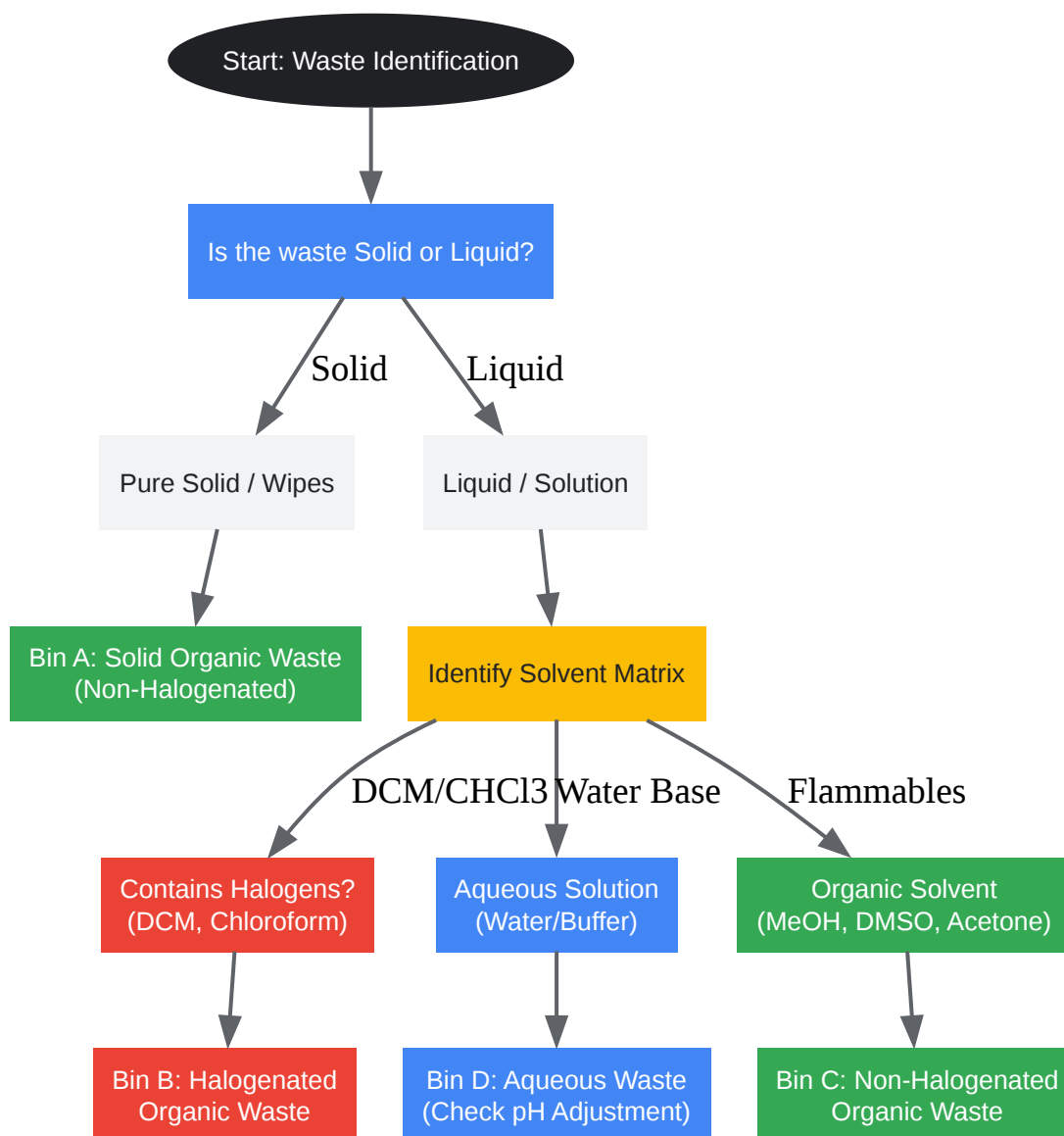
To dispose of a chemical safely, one must understand its behavior in the waste stream. This molecule combines a carboxylic acid tail with two hydroxyl groups, creating a unique "polar-fatty" profile.

| Property | Value / Characteristic | Impact on Disposal |
|----------------|--|---|
| Structure | $C_8H_{16}O_4$ (Octanoic backbone, 2 -OH groups) | Combustible organic load. High oxygen content. |
| Acidity (pKa) | ~4.8 (Carboxylic acid) | Corrosivity Risk: Can lower pH of waste mixtures; incompatible with cyanides/sulfides (gas evolution). |
| Physical State | Viscous oil or low-melting solid | May adhere to containers; requires solvent rinsing (Triple Rinse Rule). |
| Solubility | Amphiphilic (Water & Organic soluble) | Migration Risk: Can mobilize heavy metals in aqueous waste via chelation (due to -OH/COOH proximity). |
| Reactivity | Stable, but reacts with oxidizers | Fire Risk: Do not mix with Nitric Acid, Peroxides, or Permanganates. |

Waste Stream Segregation Logic

Proper segregation prevents dangerous "trash can chemistry." **6,8-Dihydroxyoctanoic acid** must be categorized based on its state and the solvent matrix it is dissolved in.

Decision Matrix: Selecting the Correct Waste Stream



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Figure 1: Decision logic for segregating **6,8-Dihydroxyoctanoic acid** waste. Note that the solvent matrix dictates the classification for liquid waste.

Step-by-Step Disposal Protocols

Protocol A: Disposal of Pure Substance (Solid/Oil)

Use this for expired stock, synthesis products, or spills.

- PPE Requirement: Nitrile gloves (double gloved recommended), safety goggles, lab coat.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or glass jar. Avoid metal containers due to acid corrosion risk.
- Transfer: Scrape viscous material into the container.
- Labeling:
 - Label as "Hazardous Waste - Solid Organic."
 - Constituents: "**6,8-Dihydroxyoctanoic acid.**"^[1]^[2]
 - Hazard Checkbox: "Irritant" and "Acidic."
- Decontamination: Wipe the spatula/tools with methanol. Dispose of the wipe in the Solid Organic Waste bin.

Protocol B: Disposal of Solutions (HPLC Waste / Reaction Mixtures)

Use this for mixtures containing the acid.

- Check pH: If the solution is aqueous, use a pH strip.
 - If pH < 2:^[3] Neutralize slowly with dilute Sodium Bicarbonate (NaHCO_3) to pH 5–9 before adding to the main waste drum to prevent corrosion of the drum.
 - If Organic Solvent: No neutralization needed.
- Solvent Compatibility:
 - Do NOT mix with waste containing Sodium Azide (risk of hydrazoic acid formation).
 - Do NOT mix with waste containing Cyanides (risk of HCN gas).
- Bulking: Pour into the appropriate carboy (Halogenated vs. Non-Halogenated) using a funnel.
- Log: Record the volume and concentration on the waste container log sheet immediately.

Protocol C: Empty Container Management (The "Triple Rinse" Rule)

Federal regulations (EPA) require containers to be "RCRA Empty" before disposal as trash.

- Rinse 1: Add a small volume of solvent (Ethanol or Methanol) to the original vial. Cap and shake. Pour rinsate into Organic Waste.
- Rinse 2: Repeat.
- Rinse 3: Repeat.
- Final Step: Deface the label on the vial. Allow the vial to air dry in a fume hood. Dispose of the dry, uncapped vial in the broken glass/sharps container.

Regulatory & Compliance Context (E-E-A-T)

EPA Waste Classification

Under the Resource Conservation and Recovery Act (RCRA), **6,8-Dihydroxyoctanoic acid** is not a specifically listed waste (P or U list). However, the generator is responsible for determining characteristics [1].

- Characteristic of Corrosivity (D002): If the waste is aqueous and pH is ≤ 2 . [3]
- Characteristic of Ignitability (D001): If dissolved in a flammable solvent (Flash point $< 60^{\circ}\text{C}$).

Transport & DOT

If shipping waste off-site, it generally falls under:

- UN Number: UN 3265 (Corrosive liquid, acidic, organic, n.o.s.) OR UN 1993 (Flammable liquid, n.o.s.) depending on the matrix.
- Proper Shipping Name: Waste Corrosive Liquid, Acidic, Organic, n.o.s. (Contains **6,8-Dihydroxyoctanoic acid**). [1][2]

Emergency Response (Spill Control)

If a spill occurs (> 100 mL or > 10 g):

- Isolate: Evacuate the immediate area.
- Neutralize: Apply a spill pillow or sodium bicarbonate to the spill.
- Absorb: Use vermiculite or clay absorbent.
- Collect: Scoop into a hazardous waste bag. Label as "Spill Debris - Organic Acid."

References

- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. 40 CFR Part 261. [Link](#)
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- American Chemical Society (ACS). (2023). Guide to Laboratory Waste Management. ACS Center for Lab Safety. [Link](#)
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